

An In-depth Technical Guide to Silver p-Toluenesulfonate (CAS 16836-95-6)

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Compound of Interest

Compound Name: Silver p-toluenesulfonate

Cat. No.: B096825

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Silver p-toluenesulfonate, also known as silver tosylate, is an organometallic compound with the CAS number 16836-95-6. It is a white to light-grey crystalline powder that is valued in organic synthesis for its ability to act as a catalyst and reagent. This technical guide provides a comprehensive overview of its chemical properties, synthesis, applications, and known biological activities, with a focus on data relevant to research and development.

Chemical and Physical Properties

Silver p-toluenesulfonate is a salt composed of a silver(I) cation (Ag^+) and a p-toluenesulfonate anion ($\text{CH}_3\text{C}_6\text{H}_4\text{SO}_3^-$). Its key physical and chemical properties are summarized in the table below. The compound is notably sensitive to light and should be stored accordingly.^[1]

Property	Value	Reference(s)
CAS Number	16836-95-6	[2]
Molecular Formula	C ₇ H ₇ AgO ₃ S	[2]
Molecular Weight	279.06 g/mol	[2]
Appearance	White to light-grey crystalline powder	[1]
Melting Point	264-266 °C (with decomposition)	[3]
Solubility	Soluble in water. Moderately soluble in polar organic solvents such as acetonitrile, acetone, and alcohols.	[1]
Synonyms	Silver tosylate, p-Toluenesulfonic acid silver salt, Silver(I) tosylate	[2][4]

Synthesis and Experimental Protocols

Silver p-toluenesulfonate is most commonly synthesized via a metathesis reaction between silver nitrate and a salt of p-toluenesulfonic acid, typically sodium p-toluenesulfonate. The reaction is driven by the precipitation of the sparingly soluble **silver p-toluenesulfonate** from an aqueous solution.[1][3]

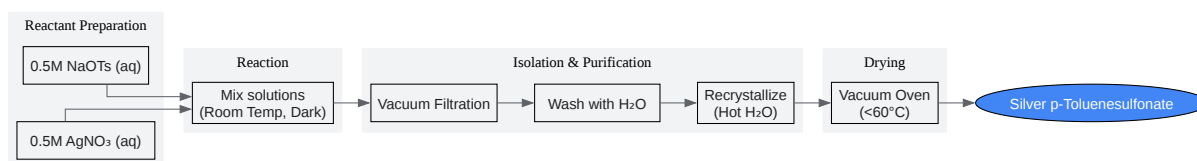
Synthesis of Silver p-Toluenesulfonate

Experimental Protocol: Metathesis Reaction

This protocol describes the synthesis of **silver p-toluenesulfonate** from silver nitrate and sodium p-toluenesulfonate.

- Preparation of Reactant Solutions:
 - Prepare a 0.5 M aqueous solution of silver nitrate (AgNO₃).

- Prepare a 0.5 M aqueous solution of sodium p-toluenesulfonate (NaOTs).
- Reaction:
 - In a flask protected from light (e.g., wrapped in aluminum foil), slowly add the silver nitrate solution to the sodium p-toluenesulfonate solution with constant stirring at room temperature.
 - A white precipitate of **silver p-toluenesulfonate** will form immediately.
- Isolation and Purification:
 - Continue stirring for 30 minutes to ensure complete precipitation.
 - Collect the precipitate by vacuum filtration.
 - Wash the precipitate with deionized water to remove any unreacted starting materials and sodium nitrate.
 - Further purification can be achieved by recrystallization from hot water.^[1]
- Drying:
 - Dry the purified product in a vacuum oven at a temperature below 60 °C to avoid decomposition.



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Figure 1: Workflow for the synthesis of **silver p-toluenesulfonate**.

Applications in Organic Synthesis

The primary application of **silver p-toluenesulfonate** in organic synthesis is as a reagent to convert alkyl halides to their corresponding tosylates. The reaction is driven by the precipitation of the insoluble silver halide, which shifts the equilibrium towards the product.^{[1][2]} This is particularly useful when other tosylation methods are not suitable.

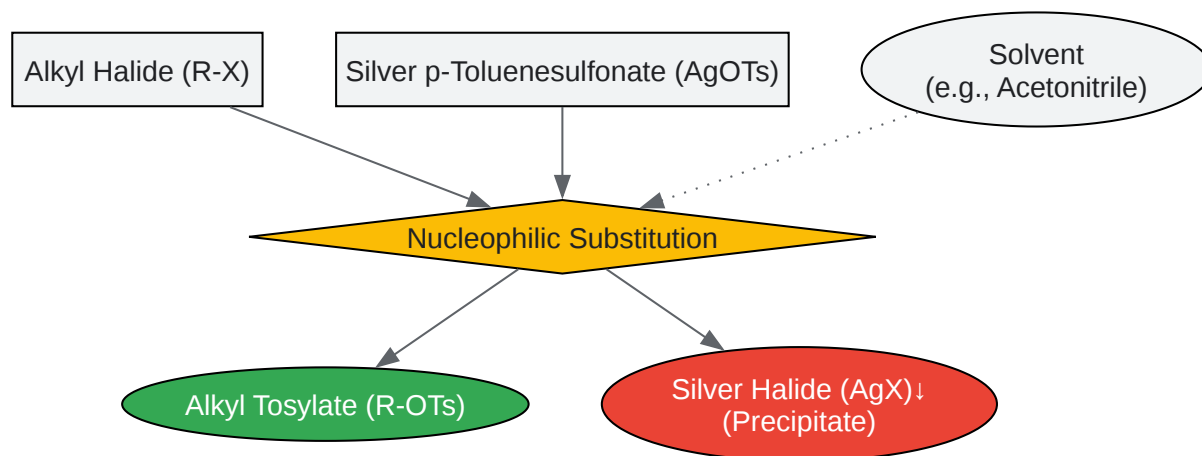
Tosylation of Alkyl Halides

Experimental Protocol: Tosylation of Benzyl Bromide

This protocol provides a general procedure for the tosylation of an alkyl halide, using benzyl bromide as an example.

- Reaction Setup:
 - In a round-bottom flask protected from light, dissolve benzyl bromide (1.0 eq) in anhydrous acetonitrile.
 - Add **silver p-toluenesulfonate** (1.1 eq) to the solution.
- Reaction:
 - Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
 - The formation of a precipitate (silver bromide) will be observed.
- Work-up and Purification:
 - Upon completion of the reaction, filter the mixture to remove the precipitated silver bromide.
 - Wash the filter cake with a small amount of acetonitrile.
 - Combine the filtrate and washings, and remove the solvent under reduced pressure.

- The crude benzyl tosylate can be purified by recrystallization or column chromatography.



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Figure 2: General scheme for the tosylation of alkyl halides.

Analytical Data

Detailed analytical data is crucial for the characterization of **silver p-toluenesulfonate**. While access to raw spectral data can be limited, representative data for the p-toluenesulfonate moiety is available.

NMR Spectroscopy

The ^1H and ^{13}C NMR spectra of the p-toluenesulfonate anion are well-characterized. In the ^1H NMR spectrum, characteristic signals are observed for the methyl protons and the aromatic protons. In the ^{13}C NMR spectrum, distinct signals for the methyl carbon, the four aromatic carbons, are expected.

^1H NMR (DMSO- d_6)	Chemical Shift (ppm)	Multiplicity	Integration
Methyl Protons	~2.3	Singlet	3H
Aromatic Protons	~7.1-7.5	Multiplet	4H

¹³ C NMR (DMSO-d ₆)	Chemical Shift (ppm)
Methyl Carbon	~21
Aromatic Carbons	~125-145

Note: The exact chemical shifts can vary depending on the solvent and the cation.

Infrared (IR) Spectroscopy

The IR spectrum of **silver p-toluenesulfonate** is characterized by strong absorptions corresponding to the sulfonate group.

Functional Group	Vibrational Mode	Wavenumber (cm ⁻¹)	Intensity	Reference(s)
S=O	Asymmetric stretch	~1350	Strong	[5]
S=O	Symmetric stretch	~1175	Strong	[5]
S-O	Stretch	1000-750 (several bands)	Strong	[5]

Biological Activity and Drug Development Applications

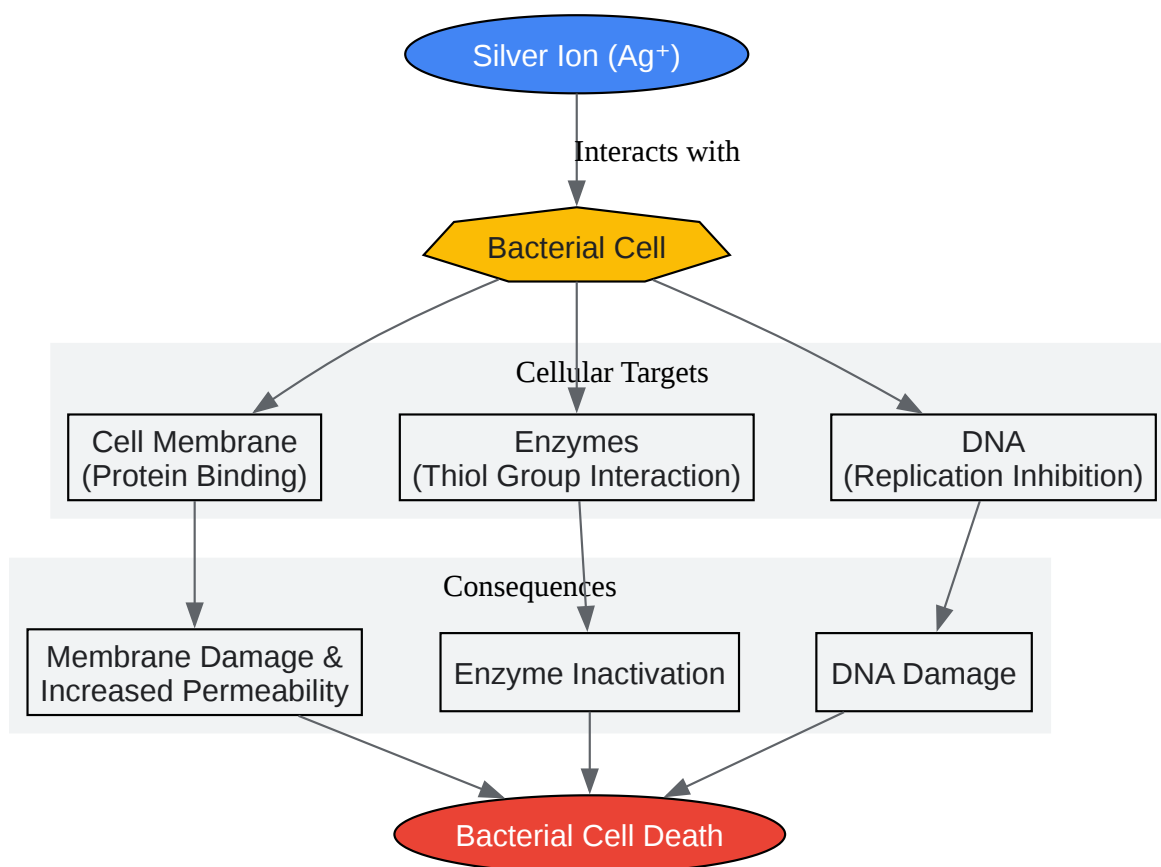
While silver compounds, in general, are well-known for their antimicrobial properties, there is a significant lack of specific studies on the biological activity of **silver p-toluenesulfonate**. The antimicrobial action of silver ions (Ag⁺) is believed to involve multiple mechanisms:

- **Cell Membrane Disruption:** Silver ions can bind to sulfur-containing proteins in the bacterial cell membrane, leading to increased membrane permeability and leakage of cellular contents.
- **Inhibition of Enzymes:** Ag⁺ can interact with thiol groups (-SH) in enzymes, inactivating them and disrupting essential metabolic pathways.

- DNA Damage: Silver ions can interact with DNA, leading to its condensation and inhibiting replication.

It is important to note that these are general mechanisms for silver ions, and the specific activity of **silver p-toluenesulfonate**, including its minimum inhibitory concentration (MIC) against various pathogens and its cytotoxicity towards mammalian cells, has not been extensively reported in the scientific literature. The p-toluenesulfonate anion itself is generally considered to be of low toxicity. However, some p-toluenesulfonate esters have been identified as genotoxic impurities in pharmaceutical manufacturing.[6]

Due to the lack of specific data on its biological effects, the direct application of **silver p-toluenesulfonate** in drug development is not well-established. Its primary role remains as a reagent in the synthesis of more complex molecules.



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Figure 3: Postulated general antimicrobial mechanisms of silver ions.

Safety and Handling

Silver p-toluenesulfonate is an irritant to the skin, eyes, and respiratory system. It is also light-sensitive and should be stored in a tightly sealed container in a cool, dry, and dark place. [1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.

Conclusion

Silver p-toluenesulfonate is a valuable reagent in organic synthesis, primarily for the conversion of alkyl halides to tosylates. Its synthesis is straightforward, and its chemical properties are well-defined. However, there is a notable lack of research into its specific biological activities. While the antimicrobial properties of silver ions are well-documented, dedicated studies on **silver p-toluenesulfonate** are needed to establish its efficacy and safety profile for potential applications in drug development and other life sciences research. Future investigations should focus on determining its antimicrobial spectrum, cytotoxicity, and mechanism of action to fully elucidate its potential beyond its current use as a synthetic reagent.

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